

Personal protective equipment for handling 1,1,3-Trichloropropane

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Compound of Interest

Compound Name: 1,1,3-Trichloropropane

Cat. No.: B1619012

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Essential Safety and Handling Guide for 1,1,3-Trichloropropane

Disclaimer: Specific safety and toxicological data for **1,1,3-Trichloropropane** is not readily available. The following guidance is based on the well-documented properties and hazards of its isomer, 1,2,3-Trichloropropane. It is imperative to treat **1,1,3-Trichloropropane** with a similar high degree of caution, assuming it presents comparable health risks.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,1,3-Trichloropropane**. The operational and disposal plans herein are designed to ensure the safe handling of this hazardous chemical.

Health Hazard Summary

1,1,3-Trichloropropane is presumed to be a hazardous substance. Based on data for 1,2,3-Trichloropropane, it is likely to be toxic if swallowed, inhaled, or in contact with skin.[1] Short-term exposure may cause irritation to the eyes, skin, and respiratory tract.[2] Long-term or repeated exposure may lead to more severe health effects, including potential damage to the liver and kidneys.[2] 1,2,3-Trichloropropane is classified as a substance that may cause cancer and is suspected of causing genetic defects and damaging fertility or the unborn child.[1]

Physical and Chemical Properties (Data for 1,2,3-Trichloropropane)

Property	Value
Appearance	Colorless to straw-colored liquid[2]
Odor	Chloroform-like[2][3]
Boiling Point	156.85 °C (314.33 °F)[3]
Melting Point	-14 °C (7 °F)[3]
Flash Point	71 °C (160 °F)[3]
Density	1.387 g/mL[3]
Solubility in Water	1,750 mg/L[3]

Occupational Exposure Limits (Data for 1,1,1-Trichloropropane)

Organization	Limit
OSHA (PEL)	50 ppm (8-hour TWA)[3]
NIOSH (REL)	10 ppm (10-hour TWA) [skin][4]
ACGIH (TLV)	0.005 ppm (TWA); A2 (suspected human carcinogen)[5]

Operational Plan: Safe Handling Procedure

Engineering Controls

- Ventilation: Always handle **1,1,1-Trichloropropane** in a well-ventilated area.[5][6][7] A certified chemical fume hood is required.
- Closed Systems: For larger quantities or continuous processes, use a closed system to minimize vapor release.[5][6]

Personal Protective Equipment (PPE)

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield are mandatory to prevent eye contact. [5] [6] [8]
Hand Protection	Wear appropriate chemical-resistant gloves. Consult manufacturer data for suitability. [5] [6]
Skin Protection	A lab coat or chemical-resistant apron should be worn. For tasks with a higher risk of splashing, chemical-resistant coveralls are recommended. [5] [6]
Respiratory Protection	If exposure limits are exceeded or in the event of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary. [5] [6]

Handling Procedures

- Read and understand the Safety Data Sheet (SDS) for 1,2,3-Trichloropropane before starting any work.
- Avoid inhalation of vapors and direct contact with skin and eyes.[\[7\]](#)
- Do not eat, drink, or smoke in the work area.[\[6\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[7\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and powdered metals.[\[5\]](#)[\[6\]](#)

Emergency and First Aid Plan

Emergency Procedures

Scenario	Action
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [2] [6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [2] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

Spill Response

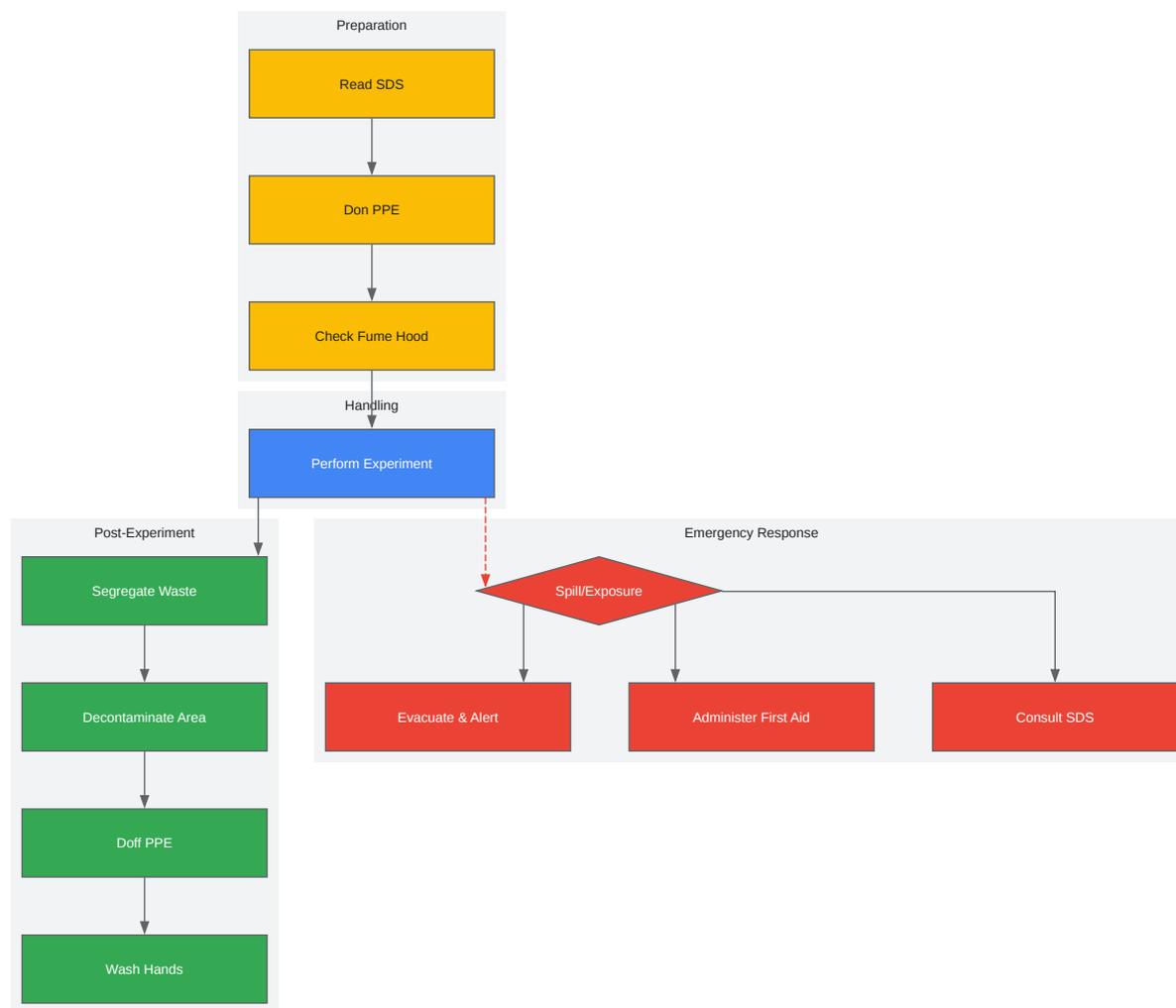
- Small Spills: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[\[8\]](#) Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[6\]](#)[\[9\]](#) Place the contaminated material in a sealed, labeled container for disposal.[\[8\]](#)[\[9\]](#)
- Large Spills: Evacuate the area immediately and contact emergency services. Prevent the spill from entering drains or waterways.[\[5\]](#)[\[9\]](#)

Disposal Plan

- Waste Collection: Collect all **1,1,3-Trichloropropane** waste in a designated, properly labeled, and sealed container.

- Disposal Method: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or with regular trash.^[6]^[9] All disposal activities must comply with local, state, and federal regulations.

Safe Handling Workflow



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Caption: Workflow for Safe Handling of **1,1,3-Trichloropropane**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com